

Technical Guide: 1-Benzoylpiperazine-d8 Safety and Handling

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Compound of Interest

Compound Name: **1-Benzoylpiperazine-d8**

Cat. No.: **B12401011**

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Disclaimer: No specific Safety Data Sheet (SDS) for **1-Benzoylpiperazine-d8** is publicly available. The following information is compiled from the SDS of the parent compound, 1-Benzoylpiperazine, and should be used as a primary reference for safety and handling. The toxicological and physical properties of the deuterated compound are expected to be very similar to its non-deuterated counterpart.

Introduction

1-Benzoylpiperazine-d8 is the deuterium-labeled form of 1-Benzoylpiperazine.^{[1][2]}

Deuterated compounds are valuable in pharmaceutical research, particularly in pharmacokinetic studies to trace metabolic pathways and as internal standards in analytical chemistry for their ability to be distinguished from the non-labeled compound by mass spectrometry.^[3] 1-Benzoylpiperazine itself is a key intermediate in the synthesis of various pharmaceuticals, including anti-anxiety and antidepressant medications, and is used in neuroscience research to study neurotransmitter systems.^[4]

This guide provides a comprehensive overview of the safety, handling, and known properties of 1-Benzoylpiperazine, which should be applied when working with its deuterated analogue.

Physical and Chemical Properties

The following data is for the non-deuterated 1-Benzoylpiperazine.

| Property | Value | Source |
|-------------------|--|------------------------------------|
| Molecular Formula | C ₁₁ H ₁₄ N ₂ O | PubChem |
| Molecular Weight | 190.24 g/mol | PubChem[5] |
| Appearance | White to almost white crystalline powder | Chem-Impex[4] |
| Melting Point | 61 - 68 °C | ChemicalBook, Chem-Impex[4] [6] |
| Boiling Point | 145 °C at 0.07 hPa | ChemicalBook[6] |
| Purity | ≥ 98% (GC) | Chem-Impex[4] |
| CAS Number | 13754-38-6 | PubChem[5] |

Hazard Identification and Safety Data

The hazard information presented below is based on the GHS classifications for 1-Benzoylpiperazine.

GHS Hazard Classification

| Hazard Class | Category | GHS Statement |
|--|----------------------------------|--|
| Skin Corrosion/Irritation | 2 | H315: Causes skin irritation |
| Serious Eye Damage/Eye Irritation | 2 | H319: Causes serious eye irritation |
| Specific Target Organ Toxicity (Single Exposure) | 3 (Respiratory tract irritation) | H335: May cause respiratory irritation |

Source: PubChem[5]

Precautionary Statements

| Type | Code | Statement |
|--------------------|-------------|--|
| Prevention | P261 | Avoid breathing dust/fume/gas/mist/vapors/spray. [6] |
| P264 | | Wash skin thoroughly after handling. [6] |
| P271 | | Use only outdoors or in a well- ventilated area. [5] |
| P280 | | Wear protective gloves/protective clothing/eye protection/face protection. [6] |
| Response | P302 + P352 | IF ON SKIN: Wash with plenty of soap and water. [5] |
| P304 + P340 | | IF INHALED: Remove person to fresh air and keep comfortable for breathing. [6] |
| P305 + P351 + P338 | | IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [6] |
| P319 | | Get medical help if eye irritation persists. [5] |
| Storage | P403 + P233 | Store in a well-ventilated place. Keep container tightly closed. [5] |
| P405 | | Store locked up. [6] |
| Disposal | P501 | Dispose of contents/container to an approved waste disposal plant. [7] |

Source: PubChem, ChemicalBook, Fisher Scientific[5][6][7]

Handling and Storage

Handling:

- Use only under a chemical fume hood.[7]
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[7]
- Avoid dust formation and inhalation.[7]
- Wash hands thoroughly after handling.[6]
- Keep away from heat, sparks, and open flames.[8]

Storage:

- Store in a cool, dry, and well-ventilated place.[8]
- Keep the container tightly closed.[8]
- Incompatible materials include strong oxidizing agents and strong acids.[7]

Toxicological Information

Detailed toxicological studies for 1-Benzoylpiperazine are limited. Most available data sheets for the non-deuterated compound state that no acute toxicity data is available.[6] However, related piperazine compounds like 1-Benzylpiperazine (BZP) are known to have stimulant effects on the central nervous system.[9] Adverse effects of BZP can include agitation, anxiety, palpitations, and in some cases, seizures.[9]

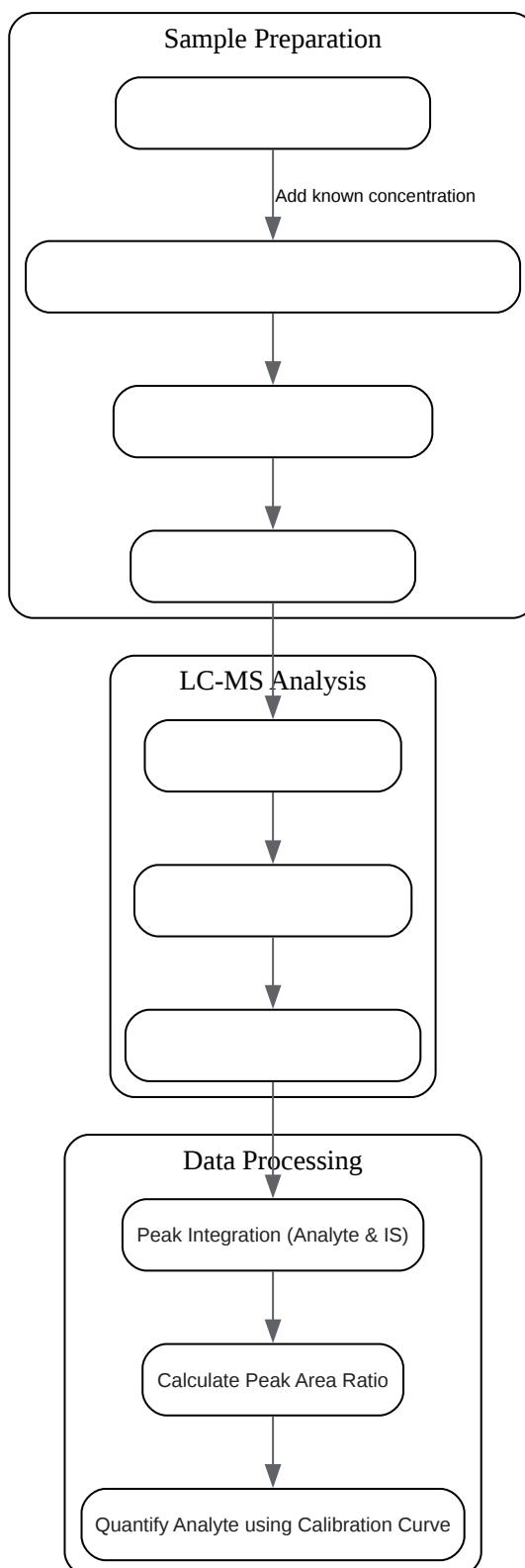
Experimental Protocols and Workflows

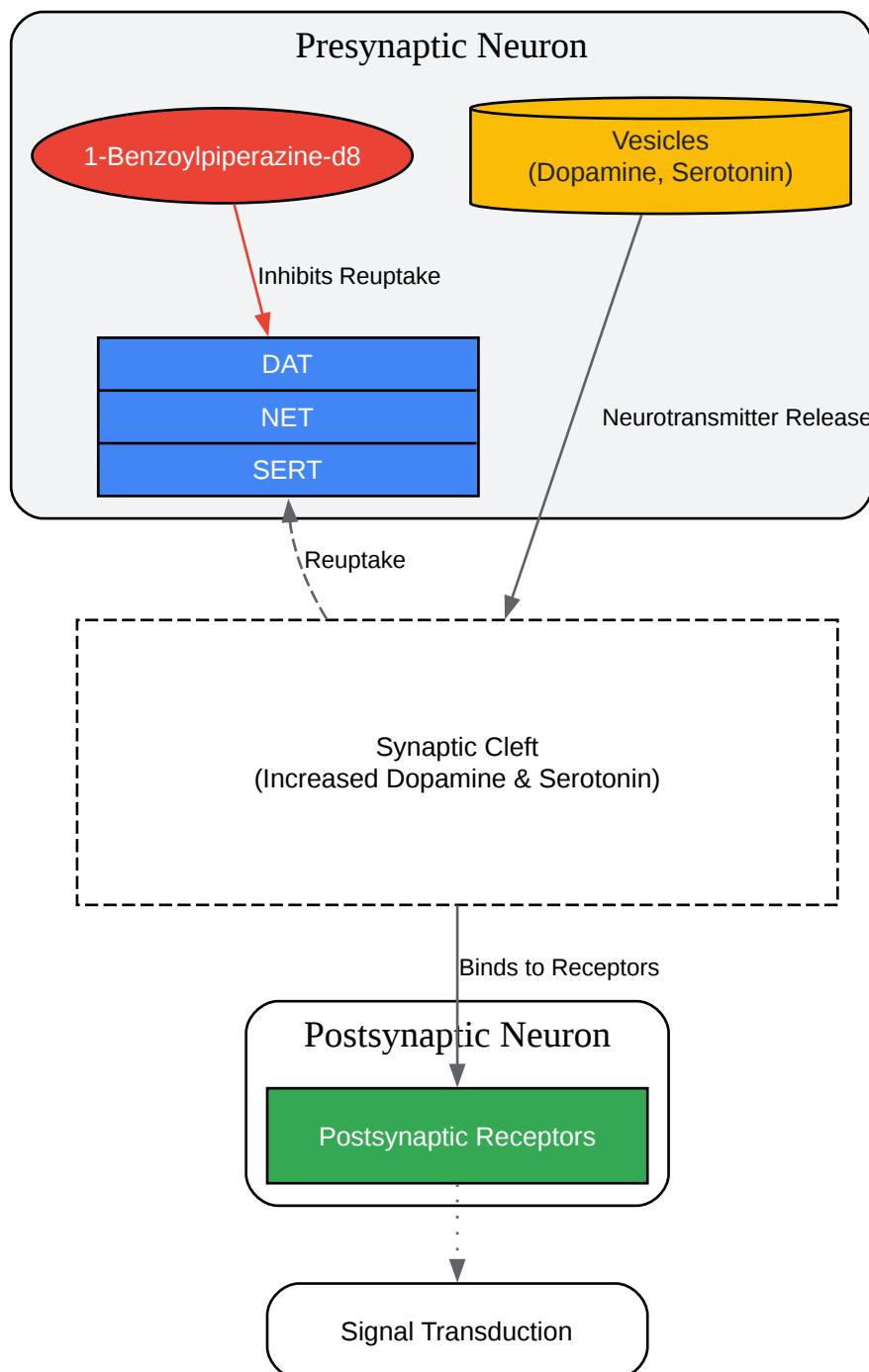
While specific experimental protocols for **1-Benzoylpiperazine-d8** are not detailed in the provided search results, its primary use is as an internal standard in analytical methods, such

as liquid chromatography-mass spectrometry (LC-MS), for the quantification of 1-Benzoylpiperazine in biological or other complex matrices.

Generalized Workflow for Use as an Internal Standard

The following diagram illustrates a typical workflow for using **1-Benzoylpiperazine-d8** as an internal standard in a quantitative analysis.





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